

6-Acrylamidohexanoic Acid molecular weight and formula

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Compound of Interest

Compound Name: 6-Acrylamidohexanoic Acid

Cat. No.: B1347187

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Technical Guide: 6-Acrylamidohexanoic Acid

This document provides core technical data on **6-Acrylamidohexanoic Acid**, a bifunctional molecule incorporating a vinyl group and a carboxylic acid, making it a valuable monomer for the synthesis of functional polymers and hydrogels used in biomedical and pharmaceutical research.

Core Molecular Data

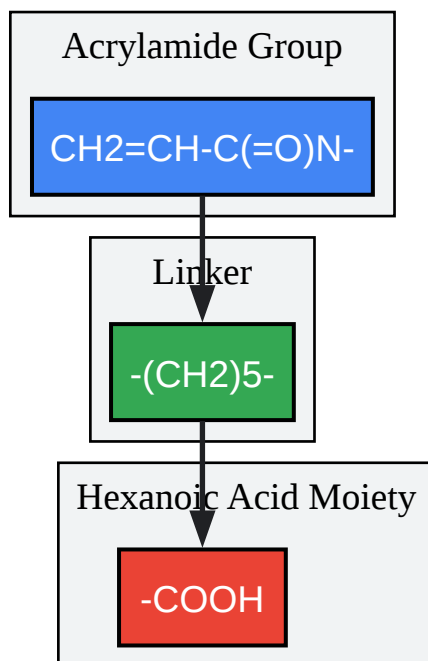
The fundamental molecular properties of **6-Acrylamidohexanoic Acid** are summarized below. This data is essential for stoichiometric calculations in synthesis, analytical characterization, and formulation development.

| Parameter | Value | Reference |
|-------------------|--------------|---|
| Molecular Formula | C9H15NO3 | [1] [2] |
| Molecular Weight | 185.22 g/mol | [1] [2] [3] |

Molecular Structure and Connectivity

6-Acrylamidohexanoic Acid is comprised of two key functional moieties: an acrylamide group and a hexanoic acid group. The acrylamide provides a polymerizable vinyl group, while the

hexanoic acid offers a terminal carboxylic acid for further conjugation or to impart pH-responsive properties. The connectivity of these components is illustrated in the diagram below.



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Caption: Logical diagram of **6-Acrylamidohexanoic Acid**'s functional components.

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References

- 1. 6-Acrylamidohexanoic Acid | C₉H₁₅NO₃ | CID 324200 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. scbt.com [scbt.com]
- 3. 20766-85-2|6-Acrylamidohexanoic acid|BLD Pharm [bldpharm.com]
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